

# Functional Comparison of CYP86A Subfamily Enzymes: A Guide for Researchers

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## Compound of Interest

Compound Name: 18-Hydroxyoctadecanoic acid

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This guide provides a comprehensive functional comparison of the Cytochrome P450 86A (CYP86A) subfamily of enzymes, primarily focusing on their roles in plant biology. These enzymes are crucial for the biosynthesis of the protective biopolymers cutin and suberin, which form the cuticle and suberized cell walls, respectively. Understanding the distinct and overlapping functions of the CYP86A subfamily members is vital for research in plant pathology, stress resistance, and the development of novel crop protection strategies.

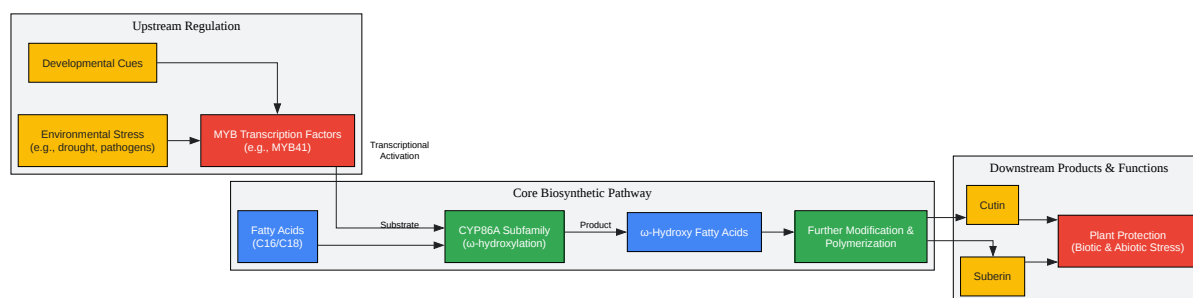
## Data Presentation: Comparative Overview of Arabidopsis thaliana CYP86A Subfamily Enzymes

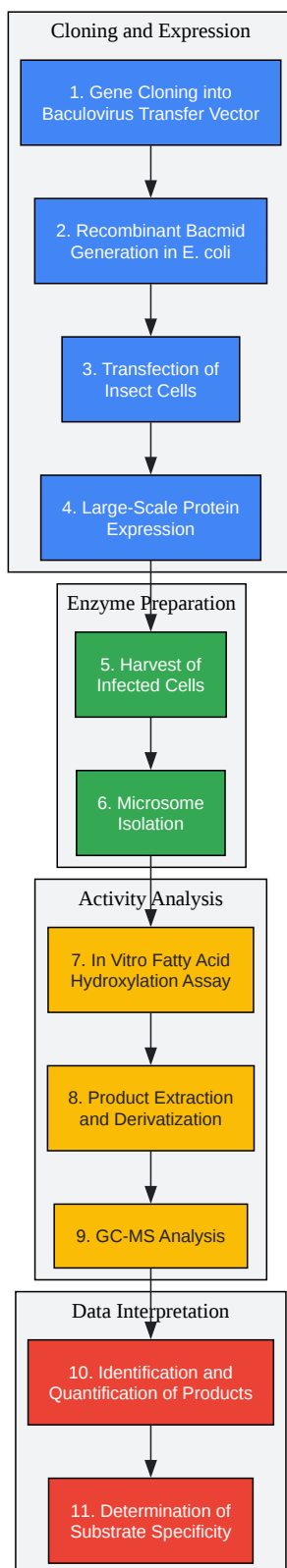
While detailed quantitative kinetic data such as  $k_{cat}$  and  $K_m$  values for the Arabidopsis CYP86A subfamily are not extensively available in the current literature, this table summarizes their known biological functions, primary substrates, and expression patterns based on qualitative experimental evidence.

Enzyme	Primary Function	Preferred Substrates (Qualitative)	Predominant Expression Tissues
CYP86A1	Biosynthesis of suberin in roots.[1][2]	C16 and C18:1 fatty acids.[1][2]	Roots.[1]
CYP86A2	Biosynthesis of cutin in aerial parts.[3][4]	Broad range of fatty acids, including lauric acid (C12:0).[3]	Shoots and most other tissues.[3]
CYP86A4	Implicated in cutin biosynthesis.[3][5]	$\omega$ -hydroxylates lauric acid (C12:0).[3]	Flowers, stems, and siliques.[3]
CYP86A7	Potential role in cutin biosynthesis.[3]	$\omega$ -hydroxylates lauric acid (C12:0).[3]	Flowers, stems, and siliques.[3]
CYP86A8	Biosynthesis of epidermal cutin.[3]	Broad range of saturated and unsaturated fatty acids from C12 to C18.[4]	Shoots and flowers.[3]

## Signaling Pathways and Regulatory Networks

The biosynthesis of cutin and suberin, mediated by CYP86A enzymes, is a tightly regulated process involving complex signaling pathways. These pathways are crucial for plant development and defense responses.





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